

Coupling protocols for Fmoc-His(Boc)-OPfp without coupling reagents

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Compound of Interest

Compound Name: Fmoc-His(Boc)-OPfp

CAS No.: 109053-20-5

Cat. No.: B613458

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Application Note: High-Fidelity Coupling of **Fmoc-His(Boc)-OPfp** Without Coupling Reagents

Part 1: Executive Summary & Technical Rationale

The incorporation of Histidine (His) into peptide sequences presents a unique set of challenges in Solid-Phase Peptide Synthesis (SPPS), primarily due to the high susceptibility of the imidazole side chain to racemization during activation.^{[1][2][3][4]} Standard protocols using carbodiimides (DIC) or onium salts (HATU/HBTU) generate highly reactive O-acylisourea or OBt-active ester intermediates that can facilitate proton abstraction from the

-carbon, leading to significant D-His formation (up to 16-20% under forcing conditions).^[5]

Fmoc-His(Boc)-OPfp (Pentafluorophenyl ester) represents a strategic solution to this problem.^[5] By utilizing a pre-activated ester, researchers can bypass the in-situ activation step entirely, eliminating the exposure of the sensitive Histidine residue to excess activators and minimizing the window for racemization.

This guide details the protocol for coupling **Fmoc-His(Boc)-OPfp** without the use of external coupling reagents (such as EDC, DCC, or PyBOP). This "additive-free" or "direct aminolysis"

approach relies solely on the thermodynamic drive of the pentafluorophenol leaving group, offering a cleaner reaction profile, improved atom economy, and simplified purification.

Part 2: Mechanistic Insight

The Pentafluorophenyl (Pfp) Advantage

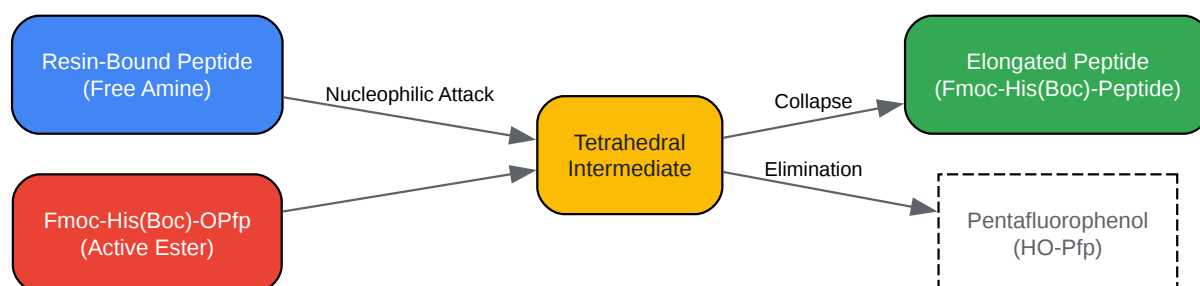
The reactivity of **Fmoc-His(Boc)-OPfp** is driven by the electron-withdrawing nature of the five fluorine atoms on the phenyl ring. This effect significantly lowers the pKa of the leaving group, pentafluorophenol (pKa

5.5), compared to standard phenol, making the carbonyl carbon highly electrophilic and susceptible to nucleophilic attack by the N-terminal amine of the growing peptide chain.

Racemization Suppression[2][3][4][5][6]

- Side Chain Protection: The tert-butyloxycarbonyl (Boc) group on the imidazole ring (specifically the -nitrogen) reduces the basicity of the imidazole, preventing it from acting as an intramolecular base that abstracts the -proton.
- Pre-Activation: Because the ester is pre-formed and purified, the reaction mixture contains no free activating agents that could induce side reactions (such as guanidinylation or capping).

Figure 1: Direct Aminolysis Mechanism



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Caption: Mechanism of direct aminolysis. The resin-bound amine attacks the electrophilic carbonyl of the Pfp ester, displacing the stable pentafluorophenol leaving group.

Part 3: Experimental Protocols

Materials Required

- Reagent: **Fmoc-His(Boc)-OPfp** (Store at -20°C, desiccated).
- Solvent: Anhydrous DMF (N,N-Dimethylformamide) or NMP (N-methyl-2-pyrrolidone).[\[5\]](#)
- Base (Optional but Recommended): DIEA (N,N-Diisopropylethylamine).[\[5\]](#)
- Monitoring: Kaiser Test Kit (Ninhydrin) or Chloranil Test (for secondary amines).[\[5\]](#)

Protocol A: Standard SPPS Coupling (Manual or Automated)

Best for: Standard batch synthesis on polystyrene or PEG-based resins.[\[5\]](#)

- Resin Preparation:
 - Ensure the resin-bound peptide has been deprotected (Fmoc removed) and washed thoroughly (3x DMF, 3x DCM, 3x DMF).
 - Validation: Perform a Kaiser test to confirm a positive (blue) result, indicating free amines.[\[4\]](#)
- Reagent Preparation:
 - Calculate 3 to 5 equivalents of **Fmoc-His(Boc)-OPfp** relative to the resin loading.[\[5\]](#)
 - Dissolve the Pfp ester in the minimum volume of dry DMF needed to cover the resin (approx. 0.1 – 0.2 M concentration).[\[5\]](#)
 - Note: Pfp esters are generally stable in DMF, but prepare immediately before use to prevent any slow hydrolysis from trace moisture.
- Coupling Reaction:

- Add the dissolved **Fmoc-His(Boc)-OPfp** solution to the reaction vessel containing the resin.
- Add 3-5 equivalents of DIEA.
 - Scientific Rationale: While the reaction can proceed without base, the released pentafluorophenol is acidic. Adding DIEA neutralizes the Pfp-OH byproduct and ensures the N-terminal amine on the resin remains deprotonated (nucleophilic), driving the reaction to completion.
- Agitate (shake or vortex) at room temperature.[\[5\]](#)
- Reaction Time:
 - Allow to react for 45 – 90 minutes.
 - Note: Pfp ester aminolysis is slower than HATU/DIC couplings. Do not rush this step.
- Validation & Wash:
 - Drain the reaction vessel.[\[4\]](#)
 - Wash resin 3x with DMF.[\[5\]](#)
 - Critical Step: Perform a Kaiser Test.[\[4\]](#)
 - Colorless/Yellow beads: Coupling complete (>99%). Proceed to next step.
 - Blue/Purple beads: Incomplete coupling. Re-couple using fresh reagents (consider adding a catalytic amount of HOAt if strictly "no coupling reagent" rules allow additives, otherwise extend time or increase temperature to 40°C).

Protocol B: Solution Phase / Convergent Synthesis

Best for: Fragment condensation or synthesis of short protected segments.

- Dissolve the amino component (free amine) in DMF or DCM.
- Add 1.1 – 1.2 equivalents of **Fmoc-His(Boc)-OPfp**.[\[5\]](#)

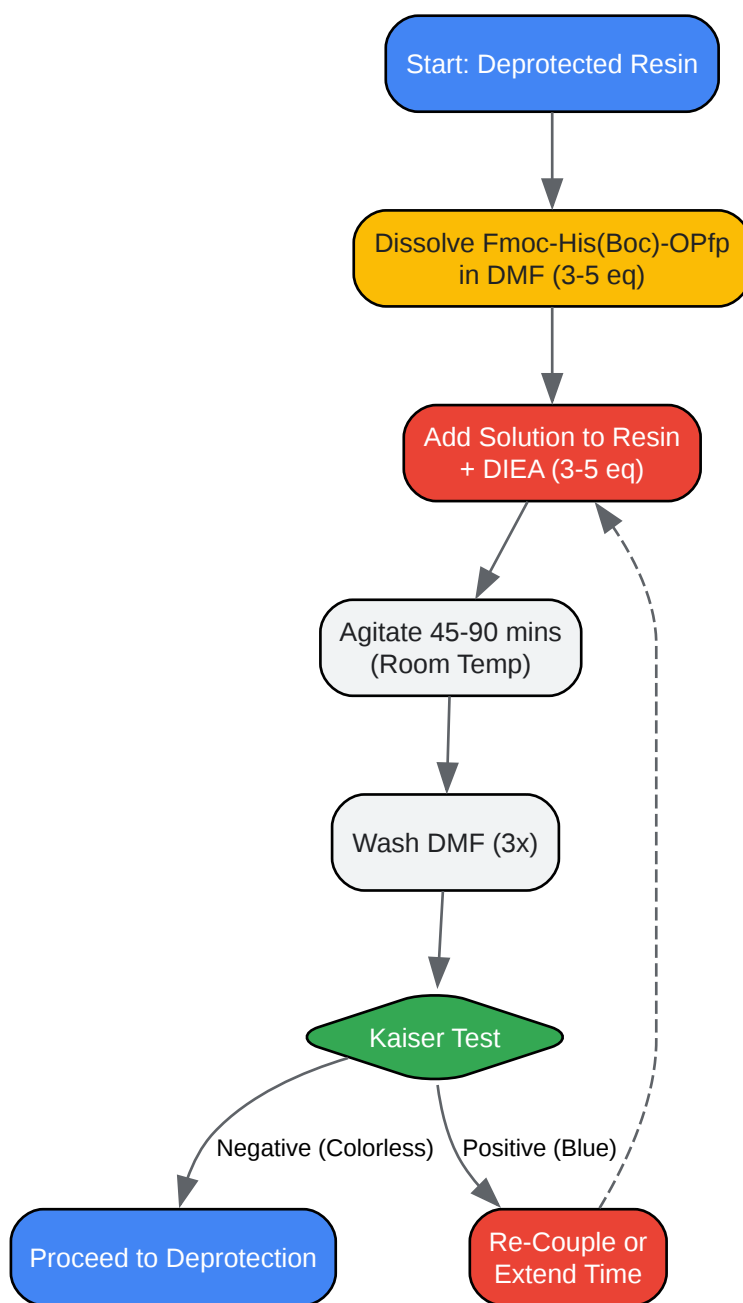
- Add 1.5 equivalents of DIEA or TMP (2,4,6-Trimethylpyridine).
- Stir at room temperature. Monitor by TLC or HPLC.[5][6]
 - Pfp esters can be visualized under UV (254 nm).[5]
- Workup: Dilute with EtOAc, wash with 5% NaHCO₃ (removes Pfp-OH and excess ester), 1M KHSO₄ (removes base), and Brine.

Part 4: Data & Optimization

Comparative Reactivity & Conditions

Parameter	Standard Activation (DIC/HOBt)	Pfp Ester (Fmoc-His(Boc)-OPfp)
Activation Step	Required (In-situ)	None (Pre-activated)
Reagents Needed	Carbodiimide + Additive	None (Base only)
Reaction Rate	Fast (10-30 min)	Moderate (45-90 min)
Racemization Risk	High (requires careful control)	Very Low (<0.5%)
Byproducts	Urea (insoluble/difficult to remove)	Pentafluorophenol (soluble/easy wash)
Moisture Sensitivity	High (activator hydrolysis)	Moderate (ester hydrolysis)

Workflow Diagram



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Caption: Step-by-step SPPS workflow for **Fmoc-His(Boc)-OPfp** coupling.

Part 5: Troubleshooting & Safety

- Slow Coupling:
 - Cause: Steric hindrance on the resin or aggregation.

- Solution: Use NMP instead of DMF as solvent (better swelling).[5] Increase temperature to 40-50°C (**Fmoc-His(Boc)-OPfp** is thermally stable enough for mild heating).
- Solubility Issues:
 - **Fmoc-His(Boc)-OPfp** is hydrophobic.[5] If precipitation occurs, add a small amount of DCM to the DMF mixture.
- Safety Note:
 - Pentafluorophenol (Pfp-OH): The byproduct is toxic and a skin irritant.[5] It is acidic.[6][7] Ensure all waste streams are treated as hazardous organic waste.[5]
 - Sensitization: Active esters are potent acylating agents. Avoid inhalation of dust; weigh in a fume hood.

References

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